

# Griseofulvin-13C,d3 Analytical Standard Specifications

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**Compound Focus: Griseofulvin-13C,d3**

Cat. No.: S12890075

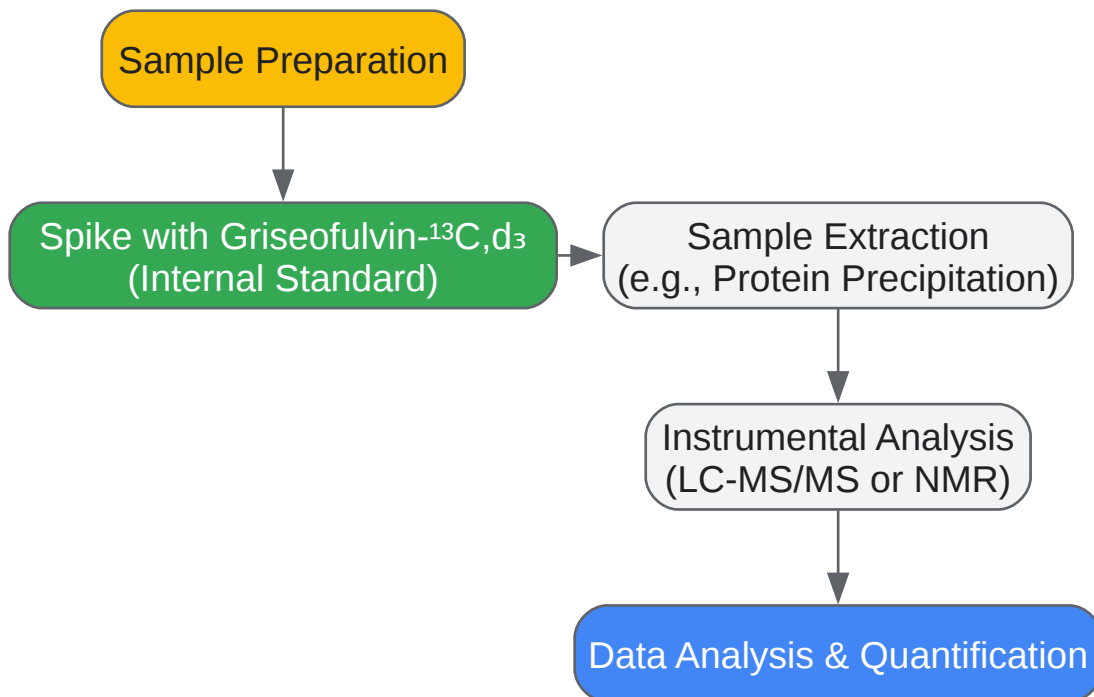
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Specification	Supplier A (Scientificlabs) [1]	Supplier B (MedChemExpress) [2]	Supplier C (Santa Cruz Biotechnology) [3]
CAS Number	1329612-29-4	1329612-29-4	126-07-8 (unlabeled)
Molecular Formula	-	C <sub>16</sub> <sup>13</sup> CH <sub>14</sub> D <sub>3</sub> ClO <sub>6</sub>	C <sub>16</sub> ( <sup>13</sup> C)H <sub>14</sub> D <sub>3</sub> ClO <sub>6</sub>
Molecular Weight	-	356.78	356.78
Purity (HPLC)	min. 97%	-	-
Isotopic Enrichment	min. 98% (Deuterium)	-	-
Melting Range	217 - 222 °C	-	-
Price	£470.23 (10 mg)	Price on request	\$268.00 (1 mg)

## Experimental Application and Workflow

Based on the search results, **Griseofulvin-<sup>13</sup>C,<sub>3</sub>D<sub>3</sub>** is primarily used as an **internal standard** for quantitative analysis. Its labeled structure allows for precise tracking and measurement, correcting for variations in sample preparation and instrument analysis [2] [3].

The following diagram outlines a typical experimental workflow using this isotopic standard in bioanalytical studies, such as investigating the pharmacokinetics of Griseofulvin.



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The general methodology for its use involves [2] [3]:

- **Sample Preparation:** The isotopic standard is added in a known, precise amount to all experimental samples, calibration standards, and quality control samples at the initial stage of preparation.
- **Co-extraction:** The standard and the natural Griseofulvin from the sample are processed together through all subsequent steps (like extraction and purification), ensuring they experience the same losses or matrix effects.
- **Instrumental Analysis:** The mixture is analyzed using techniques like **Liquid Chromatography-Mass Spectrometry (LC-MS/MS)**. The distinct mass difference (due to <sup>13</sup>C and deuterium) allows the instrument to differentiate the standard from the analyte.
- **Quantification:** The ratio of the signal from the natural Griseofulvin to the signal from the isotopic standard is used for calculation. This ratio compensates for inefficiencies and variations, leading to highly accurate concentration measurements.

## Key Considerations for Researchers

- **Primary Use: Griseofulvin-13C,d3** is intended **for research use only** and is a powerful tool for tracing and quantifying the parent drug in complex biological matrices [2] [3].
- **Information Gaps:** The search results lack direct, experimental head-to-head performance data comparing different vendors' products. Certificates of Analysis (CoA), which provide lot-specific data, are critical for making a final selection [3].
- **Next Steps:** To build a thorough comparison guide, I recommend you **obtain the latest Certificate of Analysis (CoA) and Safety Data Sheet (SDS) directly from the suppliers** for the specific product lot you are considering [1].

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## References

1. Griseofulvin-13C,d3, Analytica | R1489-10MG [[scientificlabs.co.uk](https://scientificlabs.co.uk)]
2. Griseofulvin-13C,d3 | Stable Isotope [[medchemexpress.com](https://medchemexpress.com)]
3. Griseofulvin-13C,d3 (CAS 126-07-8 (unlabeled)) [[scbt.com](https://scbt.com)]

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[<https://www.smolecule.com/products/b12890075#griseofulvin-13c-d3-analytical-standard-certification>]

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